

CAS number and molecular weight of Calcitriol-d6.

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Compound of Interest

Compound Name: Calcitriol-d6

Cat. No.: B8074931

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Calcitriol-d6: A Technical Guide for Researchers

An In-depth Whitepaper on the Properties, Application, and Signaling Context of Deuterated Calcitriol

This technical guide provides researchers, scientists, and drug development professionals with essential information on **Calcitriol-d6**, a deuterated analog of the hormonally active form of vitamin D3. This document outlines its core physicochemical properties, its primary application as an internal standard in quantitative analysis, a representative experimental protocol for its use, and the biological signaling pathway of its non-deuterated counterpart, Calcitriol.

Core Properties of Calcitriol-d6

Calcitriol-d6 is a synthetic, stable isotope-labeled version of Calcitriol, where six hydrogen atoms have been replaced by deuterium. This isotopic labeling makes it an ideal internal standard for mass spectrometry-based quantification of endogenous or administered Calcitriol.

[\[1\]](#)

Quantitative Data Summary

The key physicochemical properties of **Calcitriol-d6** are summarized in the table below for easy reference.

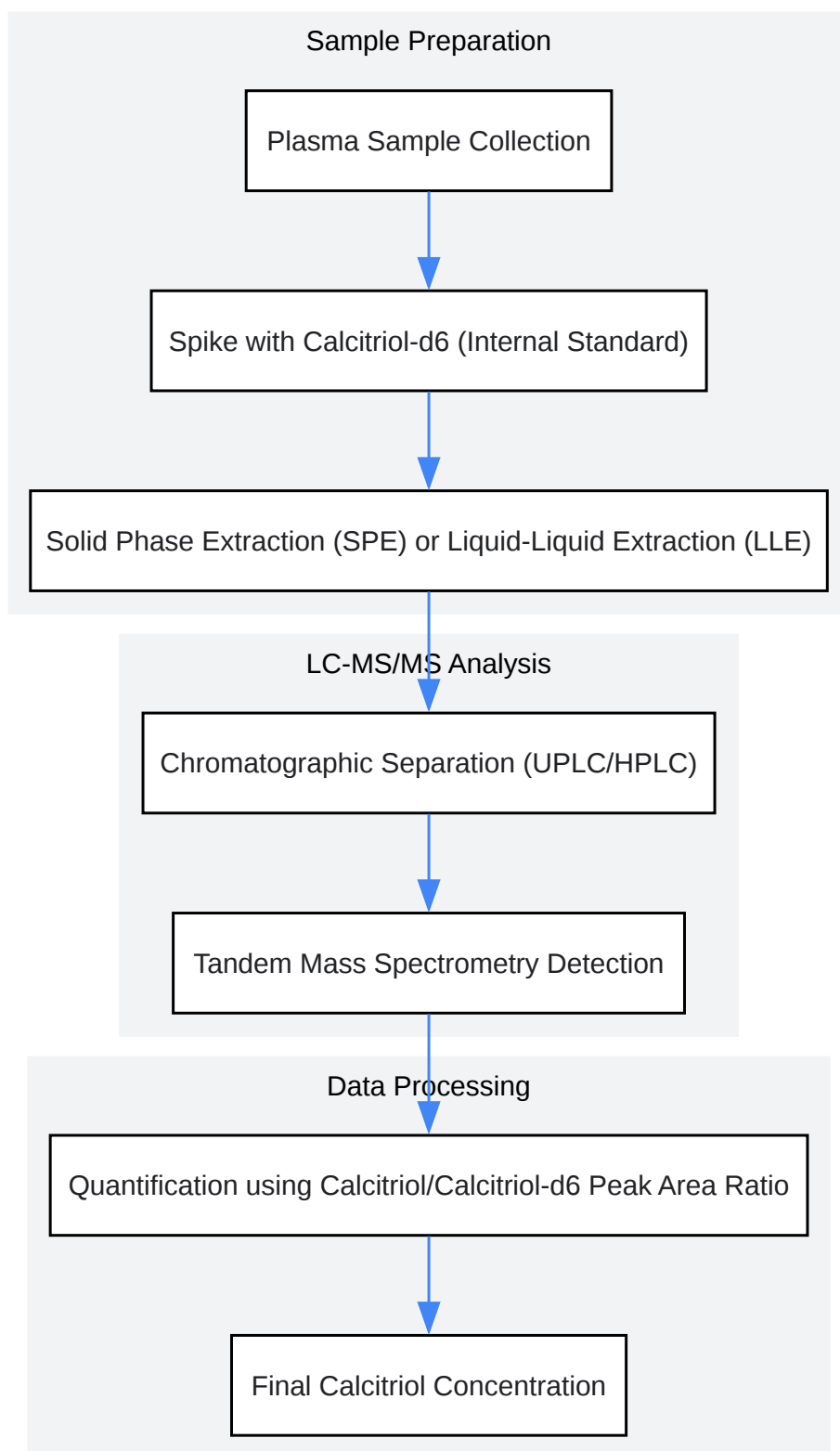
Property	Value
CAS Number	78782-99-7[2][3][4][5]
Molecular Formula	C ₂₇ H ₃₈ D ₆ O ₃ [2][3]
Molecular Weight	422.67 g/mol [3][5][6]
Synonyms	1,25-dihydroxycholecalciferol-d6, 1α,25-dihydroxy Vitamin D3-d6[2]

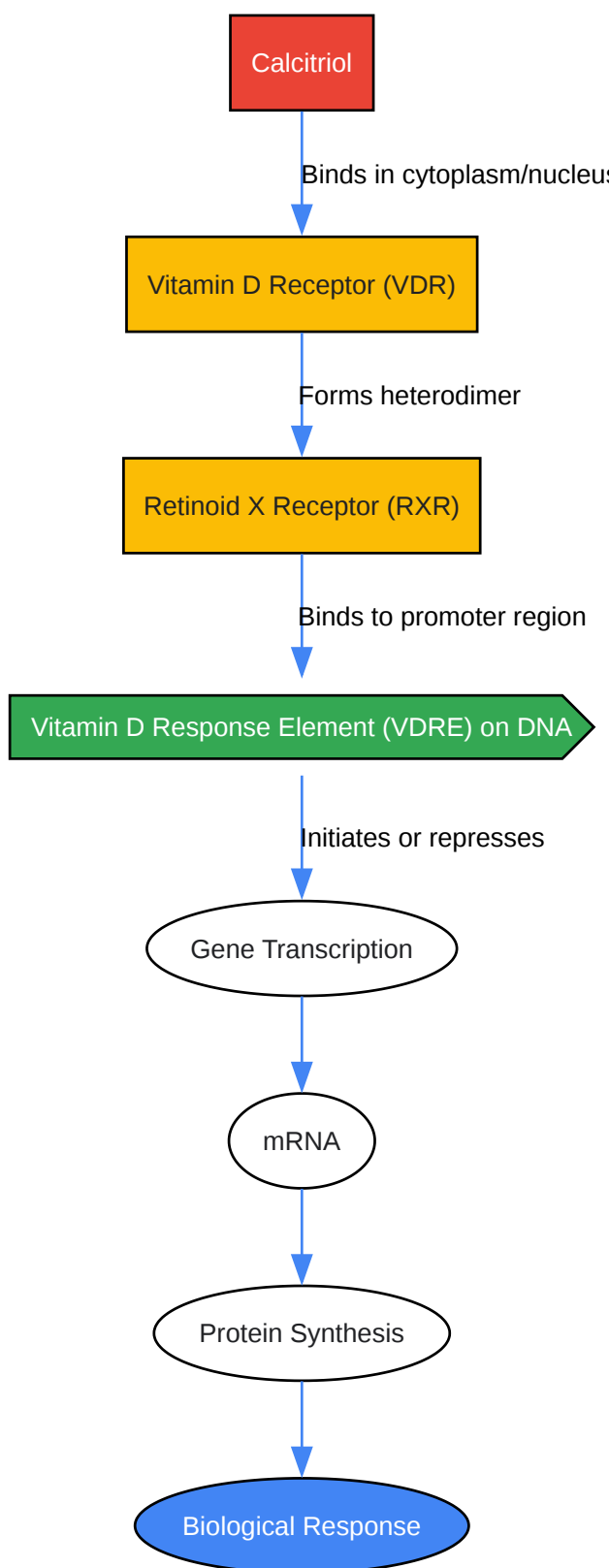
Application in Quantitative Analysis

The primary application of **Calcitriol-d6** is as an internal standard for the precise quantification of Calcitriol in biological matrices, such as plasma, using techniques like liquid chromatography-tandem mass spectrometry (LC-MS/MS).[1] Its utility stems from its near-identical chemical and physical properties to Calcitriol, allowing it to co-elute and ionize similarly, while its distinct mass-to-charge ratio allows for separate detection by the mass spectrometer. This corrects for variations in sample preparation and instrument response, ensuring accurate and reproducible measurements.

Experimental Workflow for Calcitriol Quantification

The following diagram illustrates a typical workflow for the quantification of Calcitriol in a biological sample using **Calcitriol-d6** as an internal standard.





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